

Application Notes and Protocols: Measuring the Coefficient of Thermal Expansion of CpODA Films

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Colorless polyimides (CPIs) are a class of high-performance polymers that are gaining significant attention for their use in flexible electronics, displays, and advanced packaging materials. Among these, polyimides based on cyclopentanone bis-spironorbornane tetracarboxylic dianhydride (CpODA) are particularly noteworthy for their excellent optical transparency, high glass transition temperatures (Tg), and dimensional stability.[1][2] The coefficient of thermal expansion (CTE) is a critical parameter that determines the dimensional stability of these films when subjected to temperature changes. A low CTE is crucial to prevent issues like delamination, cracking, and warpage when the polyimide film is interfaced with inorganic materials such as silicon wafers or metal foils, which have much lower CTEs.[3]

This document provides a detailed guide for the synthesis of **CpODA**-based polyimide films and the subsequent measurement of their coefficient of thermal expansion.

Synthesis of CpODA Films

The synthesis of **CpODA**-based polyimide films is typically a two-step process involving the formation of a poly(amic acid) (PAA) precursor, followed by an imidization reaction to form the final polyimide.[1][2]



Materials

- Cyclopentanone bis-spironorbornane tetracarboxylic dianhydride (CpODA)
- Aromatic diamine (e.g., 4,4'-oxydianiline (ODA), 3,4'-oxydianiline (3,4'-ODA), 4,4'-diaminobenzanilide (4,4'-DABA))
- N,N-dimethylacetamide (DMAc)
- · Acetic anhydride
- Pyridine

Protocol for Poly(amic acid) (PAA) Synthesis

- In a dry, nitrogen-purged flask equipped with a mechanical stirrer, dissolve the aromatic diamine in DMAc.
- Slowly add an equimolar amount of CpODA powder to the diamine solution with continuous stirring.
- Continue stirring at room temperature for 24 hours to ensure the formation of a viscous PAA solution.

Film Casting and Imidization

There are three primary methods for converting the PAA solution into a solid polyimide film: thermal imidization, chemical imidization, and a combined chemical and thermal approach.[1] [2][4]

- Cast the PAA solution onto a clean glass substrate using a doctor blade to achieve a uniform thickness.
- Place the cast film in a vacuum oven.
- Gradually heat the film to 300-350°C and hold for 1 hour to complete the imidization process and remove the solvent.
- Cool the film slowly to room temperature before peeling it from the substrate.



- To the PAA solution, add a mixture of acetic anhydride and pyridine as dehydrating agents and catalysts.
- Stir the mixture for a few hours at room temperature.
- Cast the partially imidized solution onto a glass substrate.
- Heat the film at a moderate temperature (e.g., 80°C) to remove the solvent and complete the imidization.
- Partially imidize the PAA solution chemically at room temperature using a dehydrating agent like trifluoroacetic anhydride and a catalyst such as triethylamine.[4]
- Cast the resulting solution onto a glass substrate.
- Heat the film at a moderate temperature (e.g., 200°C) under vacuum to complete the imidization and solvent removal.[4]

The choice of imidization method can significantly influence the final properties of the polyimide film, including its CTE.

Measurement of the Coefficient of Thermal Expansion (CTE)

The CTE of the prepared **CpODA** films is most commonly measured using a Thermomechanical Analyzer (TMA). This technique measures the dimensional change of a material as a function of temperature.

Equipment and Materials

- Thermomechanical Analyzer (TMA)
- Prepared CpODA polyimide film strips (typically 10 mm long, 3-5 mm wide, and 10-15 μm thick)[4]
- Liquid nitrogen (for cooling)



Experimental Protocol for TMA

- Sample Preparation: Cut the polyimide film into rectangular strips of precise dimensions (e.g., 10 mm x 4 mm). Measure the thickness of the film accurately.
- Instrument Setup:
 - Mount the film strip in the TMA's tensile grips.
 - Apply a small, constant tensile load (e.g., 0.35 g) to keep the film taut.[4]
 - Purge the sample chamber with an inert gas, such as nitrogen, to prevent oxidation.
- Measurement Cycle:
 - Cool the sample to the starting temperature (e.g., 30°C).
 - Heat the sample at a controlled rate (e.g., 5 K/min) to the final temperature (e.g., 250°C).
 [4]
 - Record the change in sample length as a function of temperature.
 - It is common practice to perform two heating and cooling cycles. The first cycle serves to remove any residual thermal history, and the CTE is calculated from the data of the second heating run.
- Data Analysis: The CTE (α) is calculated from the slope of the linear portion of the thermal expansion curve (length change vs. temperature), typically in the range of 100-200°C.[4] The formula used is: $\alpha = (1/L_0) * (\Delta L/\Delta T)$ where L_0 is the initial length of the sample, ΔL is the change in length, and ΔT is the change in temperature.

Data Presentation

The CTE of **CpODA**-based polyimides is highly dependent on the chemical structure of the aromatic diamine used in the polymerization. The following table summarizes typical CTE values for polyimide films derived from **CpODA** and various diamines.



Dianhydride	Aromatic Diamine	Imidization Method	CTE (10 ⁻⁶ /K or ppm/K)	Reference
CpODA	4,4'-oxydianiline (4,4'-ODA)	Thermal	49	[3]
CpODA	3,4'-oxydianiline (3,4'-ODA)	Thermal	57	[1][3]
CpODA	4,4'- diaminobenzanili de (4,4'-DABA)	Thermal	15 - 17	[1][3]
CpODA	2,2'- bis(trifluoromethy I)benzidine (TFMB)	Modified one-pot	16.7	[5]

Visualization of Experimental Workflow

The following diagrams illustrate the key processes described in this application note.

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